

Application Notes and Protocols for RTC-30 in In Vitro Assays

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Compound of Interest

Compound Name: RTC-30

Cat. No.: B2849488

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These application notes provide detailed protocols for the dissolution and use of **RTC-30** in in vitro assays, along with an overview of its mechanism of action. **RTC-30** is an optimized phenothiazine with anti-cancer properties, acting as a dual pathway inhibitor of PI3K-AKT and RAS-ERK signaling through the putative activation of the tumor suppressor protein phosphatase 2A (PP2A).

Data Presentation: Solubility and Stock Solutions

For reproducible results in in vitro experiments, proper handling and dissolution of **RTC-30** are crucial. The following table summarizes the key quantitative data for preparing **RTC-30** solutions.

Parameter	Value	Notes
Molecular Weight	492.51 g/mol	
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	Use freshly opened, anhydrous DMSO as it is hygroscopic.
Solubility in DMSO	15 mg/mL (30.46 mM)	Ultrasonic assistance is recommended for complete dissolution.
Powder Storage	-20°C for up to 3 years	
	4°C for up to 2 years	
Stock Solution Storage	-80°C for up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.
	-20°C for up to 1 month	
Final DMSO Concentration in Culture	≤ 0.5%	Higher concentrations may be toxic to cells. A vehicle control with the same DMSO concentration should always be included. [1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM RTC-30 Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **RTC-30**, which can be further diluted for various in vitro assays.

Materials:

- **RTC-30** powder
- Anhydrous, cell culture grade Dimethyl Sulfoxide (DMSO)

- Sterile, amber or foil-wrapped microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Water bath sonicator

Procedure:

- **Weighing RTC-30:** In a sterile environment (e.g., a laminar flow hood), accurately weigh the desired amount of **RTC-30** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.925 mg of **RTC-30**.
- **Initial Dissolution:** Add the weighed **RTC-30** powder to a sterile microcentrifuge tube. Add the calculated volume of anhydrous DMSO. For a 10 mM stock from 4.925 mg, add 1 mL of DMSO.
- **Vortexing:** Tightly cap the tube and vortex for 1-2 minutes to facilitate dissolution.
- **Sonication:** If the solution is not completely clear, place the tube in a water bath sonicator for 5-10 minutes, or until the compound is fully dissolved.[2]
- **Sterilization (Optional):** If required for your specific application, sterilize the stock solution by filtering it through a 0.22 µm syringe filter into a new sterile, amber tube.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to prevent degradation from light and repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[3]

Protocol 2: Preparation of RTC-30 Working Solution for In Vitro Assays

This protocol details the dilution of the DMSO stock solution into a cell culture medium for treating cells in an in vitro assay.

Materials:

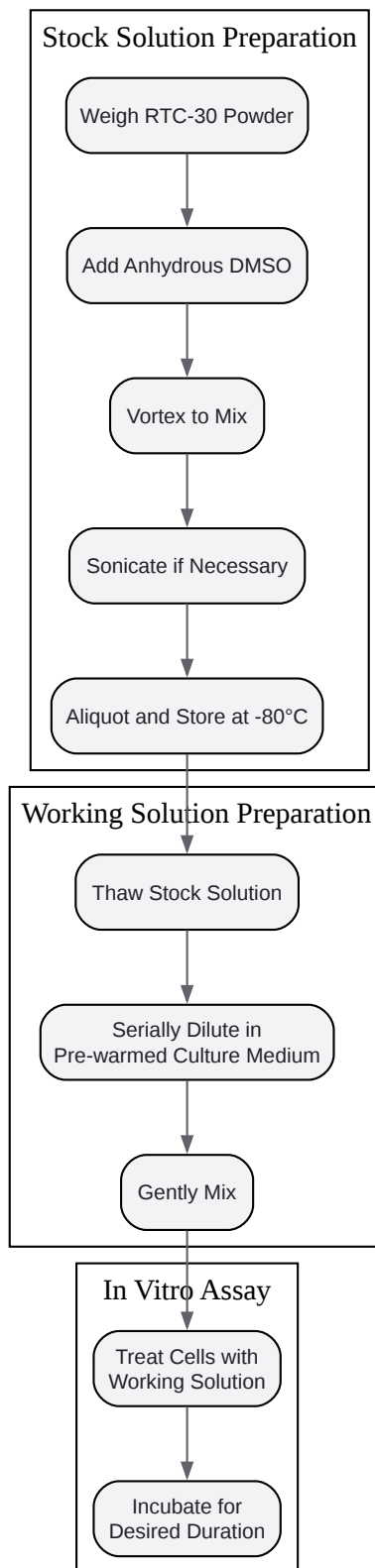
- 10 mM **RTC-30** stock solution in DMSO
- Pre-warmed (37°C) complete cell culture medium
- Sterile conical tubes and pipette tips

Procedure:

- Thaw Stock Solution: Thaw an aliquot of the 10 mM **RTC-30** stock solution at room temperature.
- Determine Final Concentration: Decide on the final concentrations of **RTC-30** required for your experiment. As an example, **RTC-30** has been shown to inhibit H1650 lung adenocarcinoma cell growth with a GI50 of 15 μ M in a 48-hour assay.^{[2][3]} A concentration range of 0-40 μ M is a reasonable starting point.
- Serial Dilution: Perform serial dilutions of the stock solution in pre-warmed cell culture medium to achieve the desired final concentrations. It is recommended to perform dilutions in a stepwise manner to prevent precipitation of the compound.
 - Example for a 20 μ M working solution: To prepare 1 mL of a 20 μ M working solution, add 2 μ L of the 10 mM stock solution to 998 μ L of the cell culture medium. This results in a final DMSO concentration of 0.2%.
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO to the cell culture medium as used for the highest concentration of **RTC-30**. This is crucial to distinguish the effects of the compound from those of the solvent.
- Mixing: Gently mix the working solutions by pipetting or inverting the tube. Avoid vigorous vortexing to prevent protein denaturation in the medium.
- Cell Treatment: Remove the existing medium from your cell cultures and replace it with the prepared **RTC-30** working solutions or the vehicle control.
- Incubation: Incubate the cells for the desired experimental duration.

Visualizations

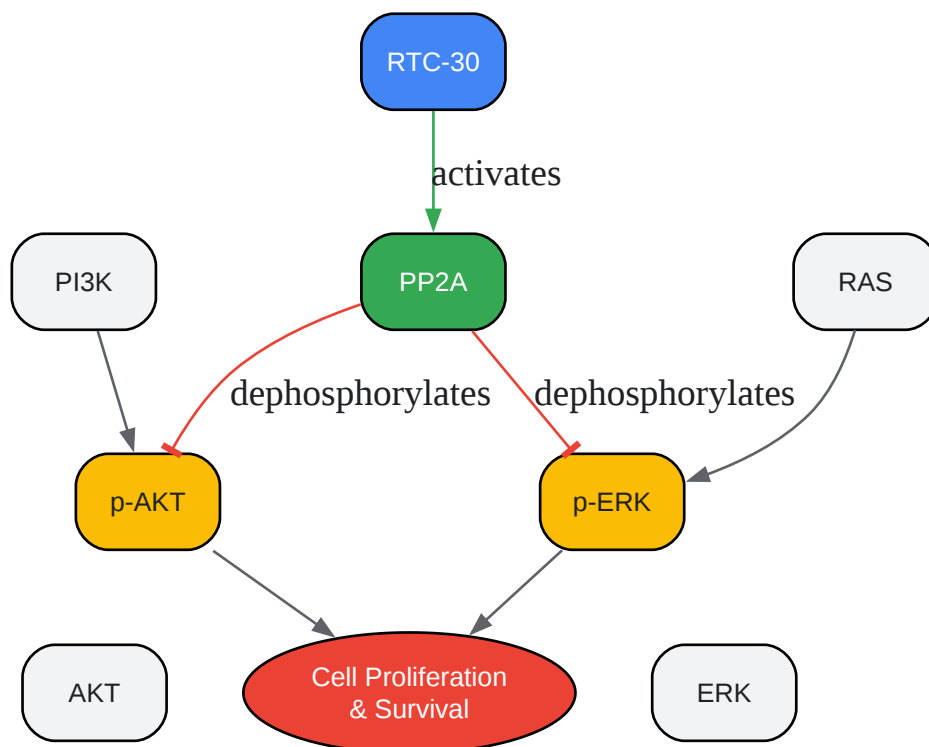
Experimental Workflow for RTC-30 Solution Preparation



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Caption: Workflow for preparing **RTC-30** solutions for in vitro assays.

Signaling Pathway of RTC-30



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Caption: **RTC-30** activates PP2A, inhibiting PI3K/AKT and RAS/ERK signaling.

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References

- 1. lifetein.com [lifetein.com]
- 2. Protein phosphatase 2A activation as a therapeutic strategy for managing MYC-driven cancers - PMC [pmc.ncbi.nlm.nih.gov]

- 3. biorxiv.org [biorxiv.org]
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